

Navigating the Safety Profile of Ametryn-13C,d3: A Technical Overview

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Compound of Interest

Compound Name: Ametryn-13C,d3

Cat. No.: B12418654

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For researchers, scientists, and drug development professionals, a comprehensive understanding of a compound's safety profile is paramount. This technical guide provides an in-depth summary of the safety data for **Ametryn-13C,d3**, an isotopically labeled form of the herbicide Ametryn. It is important to note that a Safety Data Sheet (SDS), the primary source for this information, details potential hazards and safe handling procedures, rather than the experimental protocols or biological pathways typically found in a research whitepaper.

Ametryn-13C,d3 is a stable isotope-labeled version of Ametryn, a triazine herbicide that functions by inhibiting photosynthesis and other enzymatic processes.^{[1][2][3]} While the isotopic labeling makes it useful as an internal standard or tracer in research, its toxicological properties are considered to be the same as the parent compound, Ametryn.^{[1][4]} The following sections summarize the critical safety information sourced from various safety data sheets and toxicological reports for Ametryn.

Hazard Identification and Classification

Ametryn is classified as a hazardous substance. It is considered harmful if swallowed and is very toxic to aquatic life, with long-lasting effects in the aquatic environment. The U.S. Environmental Protection Agency (EPA) classifies it as a Toxicity Class III substance, indicating it is slightly toxic.

Key Hazard Statements:

- Harmful if swallowed.

- Causes eye irritation.
- Very toxic to aquatic life.
- May cause long-lasting harmful effects to aquatic life.

Toxicological Data

Acute toxicity data for Ametryn has been established through studies on various animal models. These values are crucial for assessing the immediate risks associated with exposure.

Toxicity Data for Ametryn	
Acute Oral LD50 (Rat)	508 mg/kg
Acute Oral LD50 (Mouse)	945 mg/kg
Acute Dermal LD50 (Rat)	>3000 mg/kg
Acute Dermal LD50 (Rabbit)	8160 mg/kg
Acute Inhalation LC50 (Rat)	>2200 mg/m ³ for 4 hours

Symptoms of acute exposure to high doses can include nausea, vomiting, diarrhea, muscle weakness, and salivation. Animal studies have indicated that long-term consumption of large amounts of Ametryn may lead to liver damage.

Physical and Chemical Properties

Understanding the physical and chemical properties of **Ametryn-13C,d3** is essential for safe handling and storage.

Property	Value
Appearance	White crystalline solid
Melting Point	88-89 °C (190-192 °F)
Water Solubility	185 mg/L at 20°C
Solubility in Organic Solvents	Readily dissolves in acetone, methanol, toluene, and n-octanol.
Stability	Stable in neutral, weakly acidic, and weakly alkaline media. It is hydrolyzed by strong acids and alkalis.

Safe Handling and Emergency Protocols

Due to its hazardous nature, specific precautions must be taken when handling **Ametryn-13C,d3**.

Personal Protective Equipment (PPE):

- Eye Protection: Wear tightly fitting safety goggles.
- Hand Protection: Wear chemical-impermeable gloves.
- Body Protection: Wear protective clothing. Overalls, safety shoes are recommended.
- Respiratory Protection: In case of insufficient ventilation or aerosol formation, use a suitable respirator.

First Aid Measures:

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.
- After Skin Contact: Immediately remove contaminated clothing and wash the skin thoroughly with soap and water.
- After Eye Contact: Rinse the eyes continuously with running water for at least 15 minutes.

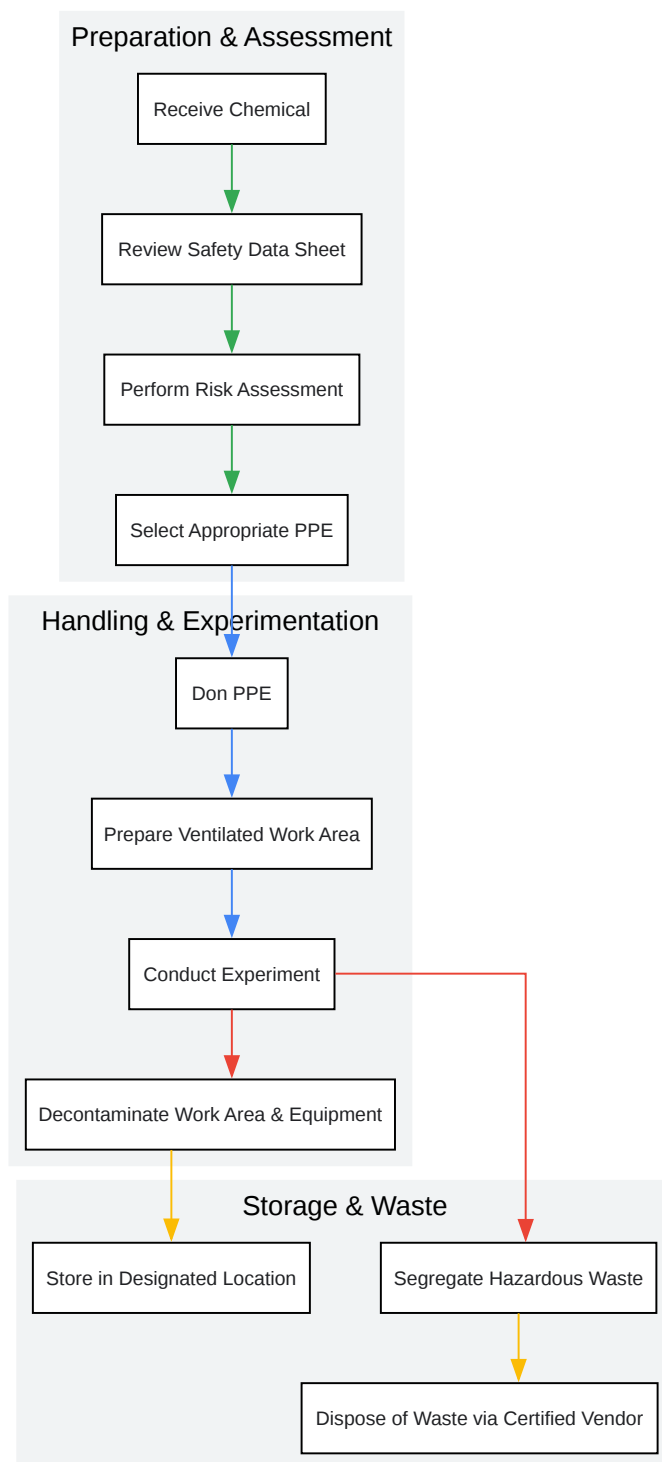
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Storage and Disposal:

- Store in a cool, dry, well-ventilated place away from direct sunlight and incompatible materials such as strong acids, strong bases, and oxidizing agents.
- Keep containers tightly closed when not in use.
- Disposal must be in accordance with local, state, and federal regulations for hazardous waste.

Logical Workflow for Safe Chemical Handling

The following diagram illustrates a logical workflow for the safe handling of a chemical substance like **Ametryn-13C,d3**, from reception to disposal.



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A logical workflow for the safe handling of chemical substances.

This guide provides a foundational understanding of the safety considerations for **Ametryn-13C,d3**. For any laboratory work, it is imperative to consult the specific Safety Data Sheet provided by the supplier and to adhere to all institutional and regulatory safety protocols.

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